

Lead Tetraacetate: A Comprehensive Technical Overview

Author: BenchChem Technical Support Team. Date: December 2025



Lead tetraacetate, with the chemical formula Pb(CH₃COO)₄, is a significant organolead compound utilized as a potent oxidizing agent in organic synthesis.[1] Often abbreviated as Pb(OAc)₄, it is a colorless solid soluble in nonpolar organic solvents, which indicates it is not a salt.[1] The compound is sensitive to moisture and is typically stored in the presence of additional acetic acid to prevent degradation.[1]

Chemical Identifiers

A comprehensive list of identifiers for **lead tetraacetate** is provided below to aid researchers in its accurate identification and sourcing.



Identifier Type	Value
CAS Number	546-67-8[1][2][3][4][5][6][7]
Deprecated CAS Number	612524-90-0[8]
PubChem CID	11025
European Community (EC) Number	208-908-0[5][7]
UNII	CFN24B03DB
UN Number	2291[8]
ChEBI ID	CHEBI:77245[8][9]
MDL Number	MFCD00008693[5][7]
Beilstein Registry Number	3595640[5][7]

Molecular and Structural Information

The molecular and structural details of **lead tetraacetate** are crucial for understanding its reactivity and behavior in chemical transformations.

Property	Value
Molecular Formula	C ₈ H ₁₂ O ₈ Pb[2][3][4]
Molecular Weight	443.38 g/mol [5][7]
IUPAC Name	Lead(IV) acetate[1]
Systematic IUPAC Name	Tetrakis(acetyloxy)plumbane[1]
SMILES	CC(=O)OINVALID-LINK (OC(C)=O)OC(C)=O[5][7]
InChI	1S/4C2H4O2.Pb/c41-2(3)4;/h41H3, (H,3,4);/q;;;;+4/p-4[5][7]
InChlKey	JEHCHYAKAXDFKV-UHFFFAOYSA-J[2][3][4] [5][7]



Synonyms

Lead tetraacetate is also known by several other names in the scientific literature and chemical catalogs.

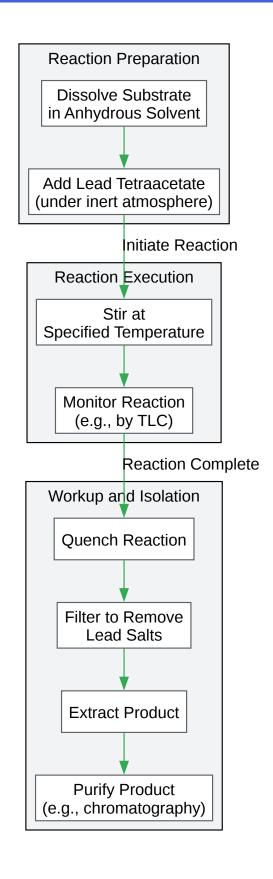
- Plumbic acetate[1][8][2][3]
- Lead(IV) acetate[1][8][2][3]
- Lead tetracetate[8]
- Acetic acid, lead(4+) salt[8][2][3]

Experimental Protocols and Logical Relationships

Due to the direct query for identifiers and the nature of the available search results, detailed experimental protocols and signaling pathways are not applicable. The primary function of **lead tetraacetate** is as a reagent in chemical reactions. A logical workflow for its use would involve reaction setup, execution, workup, and product purification.

Below is a generalized workflow for a typical oxidation reaction using **lead tetraacetate**.





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- 6. LEAD [sdfine.com]
- 7. Lead(IV) acetate reagent grade, 95 546-67-8 [sigmaaldrich.com]
- 8. Lead tetraacetate | C8H12O8Pb-2 | CID 11025 PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. Tetrakis(acetyloxy)plumbane | C8H12O8Pb | CID 16684437 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lead Tetraacetate: A Comprehensive Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146063#lead-tetraacetate-cas-number-and-identifiers]

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